

In-Depth Technical Guide to Melamine Cyanurate (CAS No. 37640-57-6)

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Compound of Interest

Compound Name: Melamine cyanurate

Cat. No.: B034449

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Abstract

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and flame-retardant applications of **melamine cyanurate** (MCA), identified by CAS number 37640-57-6. **Melamine cyanurate** is a halogen-free flame retardant extensively utilized in various polymers. This document details its fundamental chemical and physical characteristics, outlines a standard synthesis protocol, and provides methodologies for its thermal analysis through Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC). Furthermore, the intricate flame-retardant mechanism of **melamine cyanurate** is elucidated through a detailed signaling pathway diagram. This guide is intended to be a valuable resource for researchers, scientists, and professionals in drug development and material science, offering in-depth technical information for experimental design and application.

Physicochemical Properties

Melamine cyanurate is a 1:1 adduct of melamine and cyanuric acid. Its properties are summarized in the table below, compiled from various scientific sources.

Property	Value	References
CAS Number	37640-57-6	
Molecular Formula	C ₆ H ₉ N ₉ O ₃	
Molecular Weight	255.20 g/mol	
Appearance	White crystalline powder	
Melting Point	>300 °C (decomposes)	[1]
Density	Approximately 1.70 g/cm ³	
Solubility in Water	Insoluble	
Solubility in Organic Solvents	Soluble in ethanol and formaldehyde	
Thermal Stability	Decomposes above 300 °C	[1]

Synthesis of Melamine Cyanurate

A common method for the synthesis of **melamine cyanurate** involves the reaction of melamine and cyanuric acid in an aqueous medium. The following protocol is a representative example.

Experimental Protocol: Aqueous Synthesis

Materials:

- Melamine
- Cyanuric acid
- Deionized water
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH) (for pH adjustment if necessary)

Equipment:

- Jacketed glass reactor with a mechanical stirrer
- Heating and cooling system
- Buchner funnel and filter paper
- Drying oven

Procedure:

- Charge the jacketed glass reactor with deionized water.
- While stirring, add a strong mineral acid, such as hydrochloric acid, to adjust the pH of the aqueous medium to a value not exceeding 1.
- Heat the acidic aqueous solution to a temperature between 80 °C and 95 °C.
- Introduce equimolar amounts of melamine and cyanuric acid into the heated solution with continuous stirring.
- Maintain the reaction mixture at the specified temperature for 15 to 30 minutes.
- After the reaction is complete, cool the mixture to approximately 50 °C.
- Filter the resulting precipitate using a Buchner funnel.
- Wash the filter cake thoroughly with water at 50 °C to remove any unreacted starting materials and acid.
- Dry the collected white crystalline product in an oven at 120 °C until a constant weight is achieved.

Thermal Analysis

The thermal stability and decomposition behavior of **melamine cyanurate** are critical for its application as a flame retardant. Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are key techniques for characterizing these properties.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere.

Experimental Protocol:

- Instrument: A calibrated thermogravimetric analyzer.
- Sample Preparation: Place 5-10 mg of finely powdered **melamine cyanurate** into an alumina or platinum crucible.
- Atmosphere: Nitrogen, with a flow rate of 20-50 mL/min.
- Temperature Program: Heat the sample from ambient temperature to 800 °C at a constant heating rate of 20 °C/min.[2]
- Data Analysis: Record the mass loss as a function of temperature. The onset of decomposition and the temperature of maximum mass loss rate are key parameters to be determined.

Differential Scanning Calorimetry (DSC)

DSC measures the heat flow into or out of a sample as it is subjected to a controlled temperature program.

Experimental Protocol:

- Instrument: A calibrated differential scanning calorimeter.
- Sample Preparation: Accurately weigh 3-5 mg of finely powdered **melamine cyanurate** into a standard aluminum DSC pan and seal it. An empty, sealed aluminum pan is to be used as a reference.
- Atmosphere: Nitrogen, with a flow rate of 20-50 mL/min.
- Temperature Program: Heat the sample from ambient temperature to 450 °C at a constant heating rate of 10 °C/min.

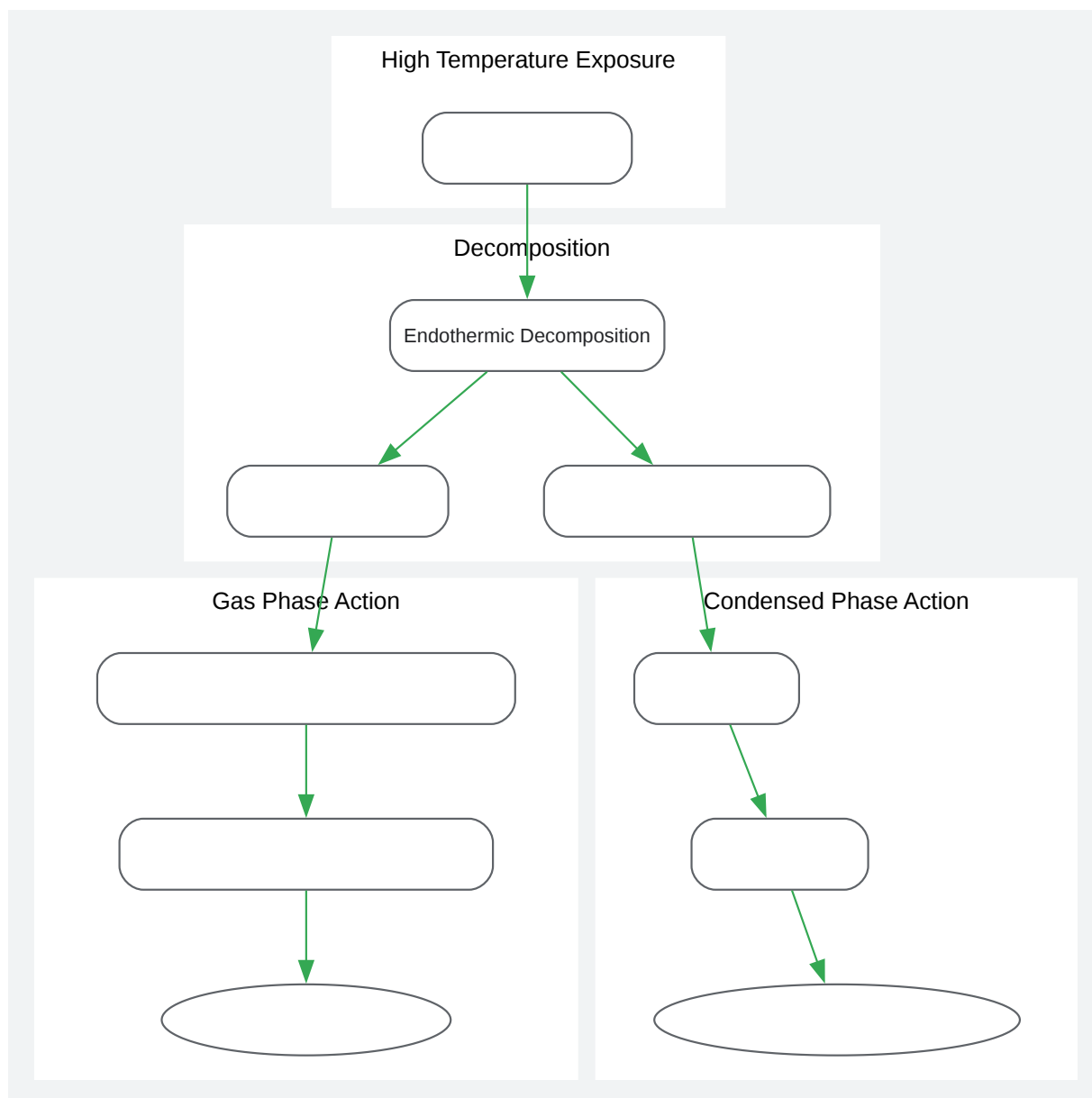
- Data Analysis: Record the heat flow as a function of temperature. Endothermic and exothermic peaks are indicative of phase transitions and decomposition processes.

Flame Retardant Mechanism

The flame-retardant action of **melamine cyanurate** is a complex process involving both gas-phase and condensed-phase mechanisms upon thermal decomposition.

When exposed to high temperatures, **melamine cyanurate** undergoes endothermic decomposition, absorbing heat and cooling the substrate. This decomposition releases non-flammable gases, primarily nitrogen and ammonia, which dilute the flammable gases and oxygen in the surrounding atmosphere, thus inhibiting combustion in the gas phase. In the condensed phase, the cyanuric acid component can promote the formation of a stable char layer on the surface of the polymer. This char acts as an insulating barrier, preventing further heat transfer to the underlying material and limiting the release of flammable volatiles.

The following diagram illustrates the key steps in the flame-retardant mechanism of **melamine cyanurate**.



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Caption: Flame retardant mechanism of **melamine cyanurate**.

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